Reference Standard Qualification Guide: [3-(methoxymethyl)oxolan-3-yl]methanol

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Compound of Interest	
Compound Name:	*[3-(methoxymethyl)oxolan-3-yl]methanol*
CAS No.:	*1566018-21-0*
Cat. No.:	*B6147520*

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Executive Summary & Product Identity

Target Molecule: **[3-(methoxymethyl)oxolan-3-yl]methanol** Formula: $C_7H_{14}O_3$ | MW: 146.18 g/mol InChIKey: QYDPPBNXQSXAEF-UHFFFAOYSA-N Classification: Disubstituted Tetrahydrofuran / Pharmaceutical Intermediate[1][2]

The "Standard" Problem

Commercially available versions of this intermediate are often labeled "Research Grade" with purities ranging from 95% to 97% (GC Area%). For drug development (GLP/GMP), this is inadequate. The lack of a strong UV chromophore makes HPLC-UV unreliable, and the molecule's polarity can cause tailing in standard GC.

Solution: This guide establishes a qNMR (Quantitative Nuclear Magnetic Resonance) driven workflow to certify this material as a Primary Reference Standard with >99.0% accuracy.

Qualification Workflow (DOT Visualization)

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The following diagram illustrates the decision logic for qualifying the reference standard, prioritizing absolute methods over relative ones.

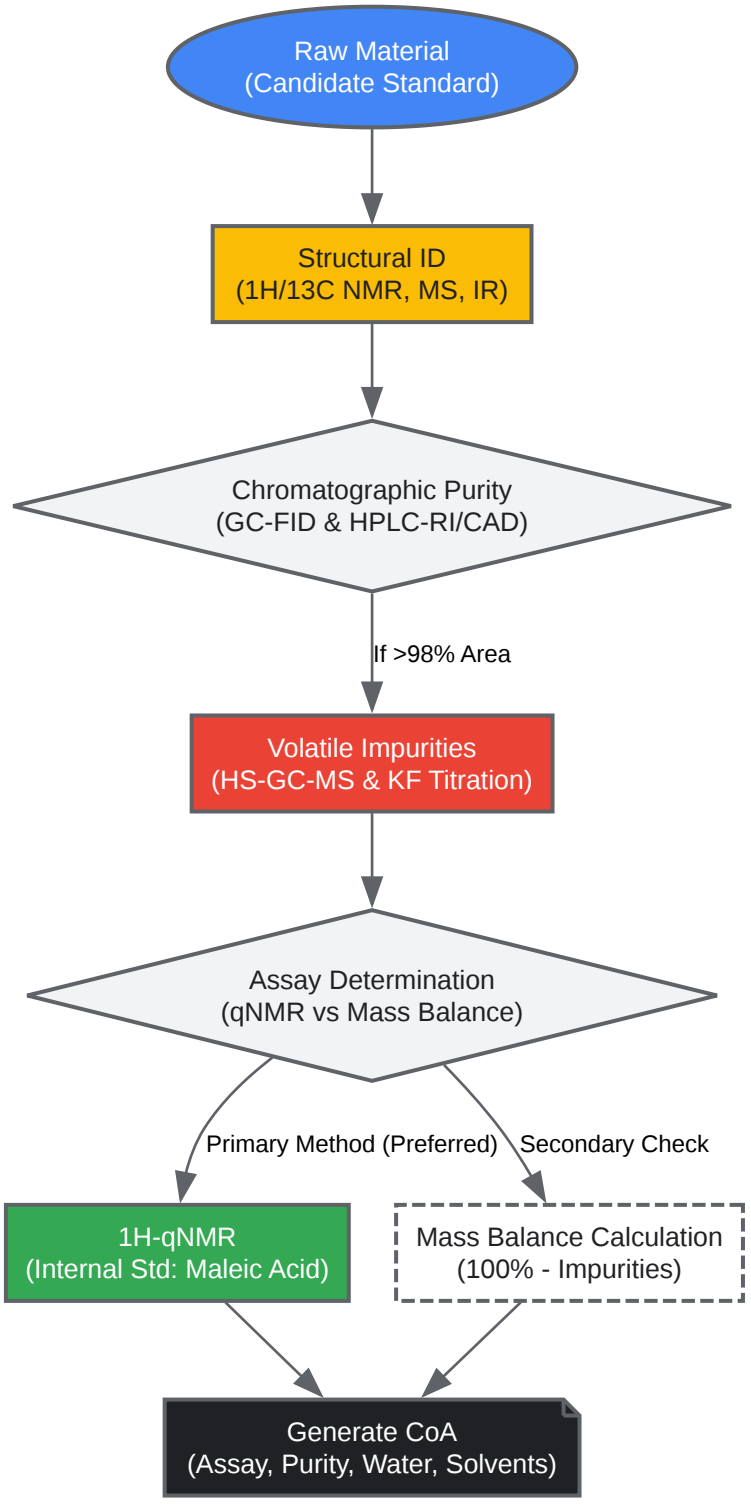

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Figure 1:Logical workflow for converting a raw chemical candidate into a qualified Primary Reference Standard. Note the prioritization of qNMR for the final assay value.

Comparative Analysis: Assay Methodologies

For this specific molecule, choosing the right assay method is critical. The table below compares the performance of the recommended qNMR method against traditional alternatives.

Table 1: Method Performance Comparison

Feature	Method A: 1H-qNMR (Recommended)	Method B: GC-FID (Common)	Method C: HPLC-UV (Not Recommended)
Principle	Absolute counting of nuclei (molar ratio)	Relative volatility & ionization	UV Absorption (190-210 nm)
Traceability	Direct to NIST/SI via Internal Standard	Relative to itself (Area %)	Poor (Low extinction coefficient)
Accuracy	High (±0.5 - 1.0%)	Medium (Response factors vary)	Very Low (Solvent interference)
Specificity	High (distinct -CH2- signals)	High (separation of isomers)	Low (Non-specific at low)
Sample Prep	Dissolve in D_2O or DMSO-d_6	Dilute in MeOH/DCM	Dissolve in Mobile Phase
Limit of Detection	~0.1 mg	< 1 ppm	> 100 ppm

Expert Insight:

- Why qNMR? **[3-(methoxymethyl)oxolan-3-yl]methanol** lacks a conjugated

  -system. HPLC-UV at 200-210 nm is prone to baseline drift and interference from solvents like THF or Ethyl Acetate.

- Why not just GC? While GC-FID is excellent for purity (looking for side products), it is poor for assay (absolute strength) unless you already have a pure standard to calibrate against.

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qNMR breaks this "chicken-and-egg" cycle.

Detailed Experimental Protocols

Protocol A: Structural Identification (The "Fingerprint")

Before assay, confirm the 3,3-disubstitution pattern to rule out the 2,3-isomer.

- Instrument: 400 MHz NMR or higher.
- Solvent: DMSO-d_6 (prevents -OH exchange broadening).
- Key Signals (Expected):
  - ~3.2 ppm (Singlet, 3H): Methoxyl group (-OCH_3).
  - ~3.3-3.5 ppm (Multiplets): Ring protons (-CH_2-O-).
  - ~4.5 ppm (Triplet/Broad): Hydroxyl proton (-OH).
  - Crucial Check: The absence of a methine proton at the 3-position confirms the quaternary center.

Protocol B: 1H-qNMR Assay (The "Gold Standard")

This protocol establishes the certified potency of your standard.

Reagents:

- Internal Standard (IS): Maleic Acid (Traceable to NIST SRM) or 1,2,4,5-Tetrachloro-3-nitrobenzene (TCNB) if solubility permits. Maleic acid is preferred for D_2O/DMSO solubility.
- Solvent: D_2O (99.9% D) or DMSO-d_6.

Procedure:

- Weighing: Accurately weigh ~20 mg of the Sample (

) and ~10 mg of the Internal Standard (

) into the same vial using a micro-balance (readability 0.001 mg).

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- Dissolution: Add 0.7 mL deuterated solvent. Vortex until fully dissolved.
- Acquisition:
  - Pulse angle: 90°.
  - Relaxation delay (

    ):

    60 seconds (Critical: must be

    of the slowest proton).
  - Scans: 16 or 32.
- Calculation:
  - : Integral area.
  - : Number of protons (e.g., 3 for -OCH_3).[3]
  - : Molecular weight.[4][5][6]
  - : Purity (as decimal).[6][7][8]

Protocol C: Volatile Impurity Profiling (GC-FID)

Used to determine "Chromatographic Purity" and subtract solvents.

- Column: DB-WAX or ZB-624 (Polar column required for alcohol/ether separation).
- Inlet: Split 1:50, 250°C.
- Temp Program: 40°C (hold 5 min)

  10°C/min

  240°C (hold 5 min).
- Detection: FID at 260°C.

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- Pass Criteria: No single impurity >0.5%; Total impurities <2.0%.

Handling & Stability

- Hygroscopicity: The hydroxymethyl and ether functions make this molecule moderately hygroscopic.
  - Storage: Store under Argon/Nitrogen at 2-8°C.
  - Desiccant: Store secondary containers with activated silica gel.

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